

# Boc-L-Ala-OH-3-13C safety data sheet information

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## Compound of Interest

Compound Name: Boc-L-Ala-OH-3-13C

Cat. No.: B1627841

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## Technical Guide: Boc-L-Ala-OH-3-13C

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Boc-L-Ala-OH-3-13C** is a stable isotope-labeled amino acid derivative that serves as a crucial building block in peptide synthesis and related research areas. The incorporation of a <sup>13</sup>C isotope at the C3 position (the methyl group) of the alanine side chain provides a powerful tool for nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry-based analyses, enabling detailed studies of peptide and protein structure, dynamics, and metabolism. This guide provides an in-depth overview of its safety, physical and chemical properties, and key experimental applications.

### Safety and Handling

A specific Safety Data Sheet (SDS) for **Boc-L-Ala-OH-3-13C** is not readily available. The following information is compiled from the SDS of the non-isotopically labeled analogue, Boc-L-Ala-OH, and other isotopomers. The safety profiles of these compounds are expected to be nearly identical.

### Hazard Identification

**Boc-L-Ala-OH-3-13C** is not classified as a hazardous substance.<sup>[1][2]</sup> However, as a fine powder, it may cause mild mechanical irritation to the eyes and respiratory tract upon direct

contact or inhalation.[1]

Summary of GHS Hazard Statements:

Hazard Class	Hazard Statement
Acute toxicity	Not classified
Skin corrosion/irritation	Not classified
Serious eye damage/irritation	May cause transient discomfort
Respiratory or skin sensitization	Not classified
Germ cell mutagenicity	Not classified
Carcinogenicity	Not classified
Reproductive toxicity	Not classified

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[1][3]
- Skin Contact: Wash off with soap and plenty of water.[3]
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2]

## Handling and Storage

- Handling: Avoid creating dust. Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a dust mask.[1][4]
- Storage: Store in a cool, dry place in a tightly sealed container.[5] Recommended storage temperature is typically 2-8°C.

## Physical and Chemical Properties

The physical and chemical properties of **Boc-L-Ala-OH-3-13C** are primarily derived from its parent compound, Boc-L-Ala-OH.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub> (with <sup>13</sup> C at the C3 position)	[4]
Molecular Weight	Approximately 190.20 g/mol	[4]
Appearance	White to off-white crystalline powder	[5]
Melting Point	79-83 °C	[4][6]
Solubility	Soluble in acetic acid. Does not mix well with water.	[1]
Optical Activity	[α] <sub>D</sub> <sup>20</sup> -23° (c = 2 in acetic acid)	[6]
Isotopic Purity	Typically ≥99 atom % <sup>13</sup> C	[4][6]

## Experimental Protocols

The primary application of **Boc-L-Ala-OH-3-13C** is in solid-phase peptide synthesis (SPPS) to introduce a <sup>13</sup>C-labeled alanine residue at a specific position within a peptide sequence.

### Boc Solid-Phase Peptide Synthesis (SPPS) Workflow

The following is a generalized protocol for the incorporation of **Boc-L-Ala-OH-3-13C** into a peptide chain using manual SPPS.

Materials:

- Merrifield resin or other suitable solid support
- **Boc-L-Ala-OH-3-13C**
- Other required Boc-protected amino acids

- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagent (e.g., HBTU, HATU)
- N,N-Dimethylformamide (DMF)
- Methanol
- Shaking vessel
- Filtration apparatus

Protocol:

- Resin Swelling: Swell the resin in DCM for 30-60 minutes in the reaction vessel.
- Boc Deprotection:
  - Drain the DCM.
  - Add a solution of 50% TFA in DCM to the resin.
  - Shake for 1-2 minutes, then drain.
  - Add a fresh solution of 50% TFA in DCM and shake for 20-30 minutes.
  - Drain the TFA solution and wash the resin thoroughly with DCM (3-5 times).
- Neutralization:
  - Wash the resin with a 5% DIEA in DCM solution (2 times, 2 minutes each).
  - Wash the resin thoroughly with DCM (3-5 times).
- Amino Acid Coupling:

- In a separate vial, dissolve **Boc-L-Ala-OH-3-13C** (2-4 equivalents relative to resin substitution) and the coupling reagent (e.g., HBTU, 2-4 equivalents) in a minimal amount of DMF.
- Add DIEA (4-8 equivalents) to the amino acid solution and pre-activate for 1-2 minutes.
- Add the activated amino acid solution to the resin.
- Shake for 1-2 hours at room temperature.
- To check for complete coupling, perform a Kaiser test. If the test is positive (blue beads), repeat the coupling step.
- Washing:
  - Drain the coupling solution.
  - Wash the resin with DMF (3 times) and DCM (3 times).
- Repeat Cycle: Repeat steps 2-5 for each subsequent amino acid to be added to the peptide chain.
- Final Deprotection and Cleavage: Once the synthesis is complete, the N-terminal Boc group is removed (as in step 2), and the peptide is cleaved from the resin using a strong acid such as HF or TFMSA. This step should be performed with appropriate safety precautions in a specialized apparatus.

## Application in NMR Spectroscopy

The  $^{13}\text{C}$  label in **Boc-L-Ala-OH-3-13C** serves as a specific probe for NMR studies. Once incorporated into a peptide, the unique chemical shift of the  $^{13}\text{C}$ -labeled methyl group can be monitored to provide information on:

- Peptide Folding and Conformation: Changes in the local chemical environment around the labeled alanine residue upon peptide folding will result in changes in the  $^{13}\text{C}$  chemical shift.
- Protein-Peptide Interactions: The  $^{13}\text{C}$  signal can be used to monitor the binding of the peptide to a protein or other molecule.

- Enzyme Kinetics: If the peptide is a substrate for an enzyme, the  $^{13}\text{C}$  label can be used to follow the enzymatic reaction.

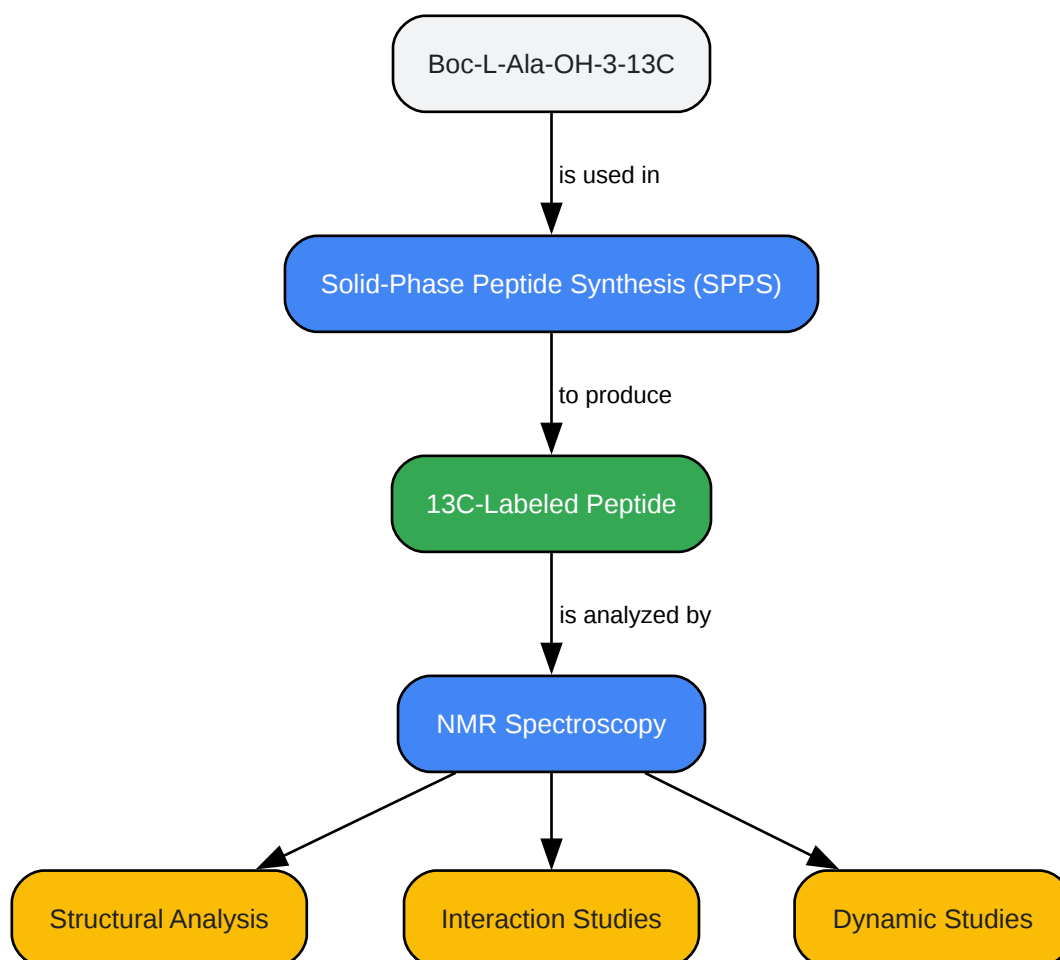
A typical experiment would involve acquiring a 1D or 2D  $^{13}\text{C}$  NMR spectrum of the labeled peptide under different conditions (e.g., in the presence and absence of a binding partner).

## Visualizations



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Caption: Workflow for one cycle of Boc-SPPS.



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Caption: Applications of **Boc-L-Ala-OH-3-13C**.

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